

# Application Notes and Protocols: 1-Pentanethiol as a Natural Gas Odorant

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## Compound of Interest

Compound Name: 1-Pentanethiol

Cat. No.: B094126

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These application notes provide a comprehensive overview of the use of **1-pentanethiol** as an odorant in natural gas. This document details its physicochemical properties, safety information, evaluation protocols, and the underlying biochemical mechanisms of its odor perception.

## Introduction to 1-Pentanethiol as a Gas Odorant

Natural gas, in its processed state, is a colorless and odorless substance, posing a significant safety risk in the event of a leak. To mitigate this hazard, odorants are added to natural gas to give it a distinct and unpleasant smell that is readily detectable by most people, even at very low concentrations.[1][2][3] Thiols, also known as mercaptans, are a class of organosulfur compounds widely used for this purpose due to their potent and malodorous nature.[3][4] **1-Pentanethiol** (also known as n-amyl mercaptan) is a thiol that is a chief constituent of some odorant formulations used to help locate gas leaks.[5][6] Its strong, garlic-like, or rotten cabbage-like odor makes it an effective warning agent.[6][7]

## Quantitative Data

The following tables summarize the key quantitative data for **1-pentanethiol** and its application as a gas odorant.

Table 1: Physicochemical Properties of **1-Pentanethiol**

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>12</sub> S	[8]
Molecular Weight	104.22 g/mol	[8]
Appearance	Colorless to light-yellow liquid	[6]
Odor	Strong, garlic-like, offensive	[6][7]
Odor Threshold	0.8 ppb (0.4-0.5 µg/m <sup>3</sup> )	[8][9]
Boiling Point	126.6 °C	[10]
Melting Point	-75.7 °C	
Flash Point	18.33 °C (65 °F)	[11]
Vapor Pressure	13.8 mmHg at 25 °C	[11]
Solubility in Water	Insoluble	[7]

Table 2: Safety and Exposure Data for **1-Pentanethiol**

Parameter	Value	Reference(s)
NIOSH REL (Ceiling, 15-min)	0.5 ppm (2.1 mg/m <sup>3</sup> )	[7][10]
Hazards	Highly flammable, Irritant	[8]

Table 3: Typical Odorant Concentrations in Natural Gas

Odorant Component	Typical Concentration Range in Natural Gas	Reference(s)
General Mercaptans	0.25 to 5 ppm	[12]
Common Odorant Blends	Varies, often proprietary mixtures of TBM, IPM, NPM, DMS, and THT	[4][13]
1-Pentanethiol in Blends	Often a minor component in mercaptan blends	[9]

## Experimental Protocols

### Protocol for Sensory Panel Evaluation of a New Gas Odorant (e.g., 1-Pentanethiol)

This protocol outlines the steps for conducting a sensory panel evaluation to determine the odor detection and recognition thresholds of a new odorant. This process is guided by principles outlined in standards such as ISO 5496:2006.[14][15]

#### 3.1.1. Panelist Recruitment and Screening

- Recruitment: Recruit a panel of at least 8-10 individuals from a population representative of the general public.[14]
- Health and Habit Screening: Exclude individuals with known olfactory disorders (anosmia), smokers, and those with severe allergies or colds.[1]
- Sensory Acuity Screening:
  - Odor Recognition Test: Present panelists with a series of common scents to assess their general ability to identify odors.[16]
  - Basic Taste Identification: Test for the ability to correctly identify sweet, sour, salty, and bitter solutions to rule out broader chemosensory deficits.[16]

- Threshold Test: Determine individual sensitivity to a standard odorant (e.g., n-butanol) to ensure they fall within a normal range of olfactory sensitivity.[17]

### 3.1.2. Panelist Training

- Familiarization with Terminology: Train panelists on a standardized vocabulary to describe odor character and intensity.[18]
- Reference Odorant Training: Expose panelists to various concentrations of known gas odorants (e.g., tert-butyl mercaptan, tetrahydrothiophene) to familiarize them with the target odor profile.[17]
- Test Procedure Training: Familiarize panelists with the testing apparatus and procedures, including the method of sample presentation and response recording.[12]

### 3.1.3. Odor Threshold Determination

- Sample Preparation: Prepare a series of dilutions of **1-pentanethiol** in an odorless medium (e.g., air or nitrogen) using a dynamic olfactometer. Concentrations should span the expected detection threshold.
- Test Methodologies:
  - Ascending Concentration Series (Method of Limits): Present samples in increasing order of concentration until the panelist consistently detects the odor.
  - Triangle Test: Present three samples, two of which are identical (blanks) and one contains the odorant. The panelist must identify the different sample. This is repeated at various concentrations to determine the detection threshold.[11]
  - Paired Comparison Test: Present a blank and an odorant-containing sample, and the panelist must identify the one with the odor.
- Data Analysis: The detection threshold is typically defined as the concentration at which 50% of the panel can reliably detect the odor.

### 3.1.4. Odor Recognition and Characterization

- Suprathreshold Concentration Testing: Present samples at concentrations well above the detection threshold.
- Odor Descriptor Profiling: Ask panelists to describe the character of the odor using a list of standardized descriptors (e.g., "garlic-like," "rotten cabbage," "sulfurous").
- Intensity Rating: Use a labeled magnitude scale (e.g., 0 = no odor, 5 = very strong odor) to rate the perceived intensity of the odor at different concentrations.

## Protocol for Field Evaluation of Odorized Natural Gas (Based on ASTM D6273)

This protocol describes the in-field testing of natural gas odorized with **1-pentanethiol** to ensure it meets regulatory requirements for detectability.[\[19\]](#)

### 3.2.1. Instrumentation and Calibration

- Odorometer: Utilize a portable instrument capable of diluting a natural gas sample with air in known ratios (e.g., an odorometer).[\[1\]](#)
- Calibration: Ensure the instrument is calibrated according to the manufacturer's specifications to deliver accurate gas-in-air concentrations.

### 3.2.2. Field Sampling and Testing

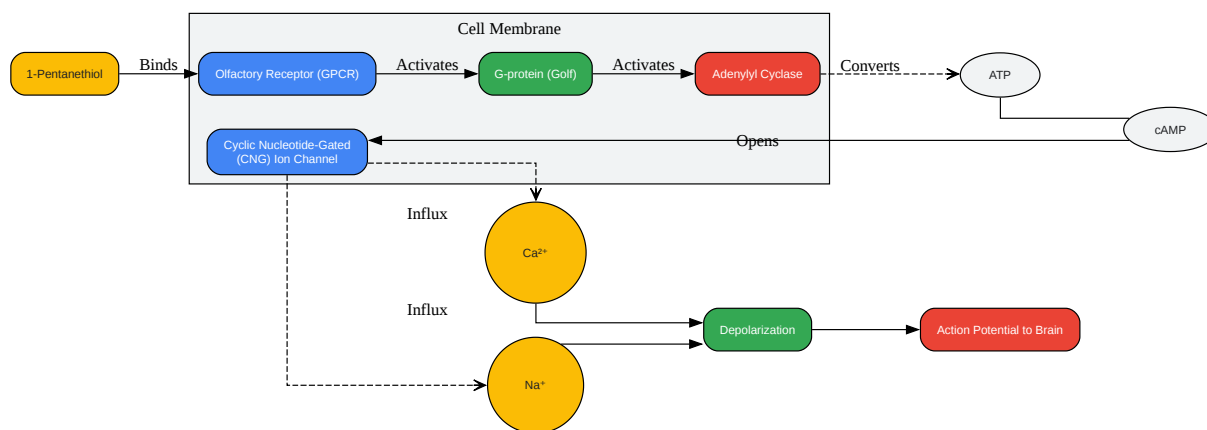
- Test Locations: Conduct tests at various points in the gas distribution system, particularly at the extremities, to account for potential odor fade.[\[1\]](#)[\[5\]](#)
- "Sniff Test" Procedure:
  - Purge the sampling line to ensure a fresh gas sample.
  - Start with the instrument set to deliver 100% air.
  - Gradually increase the concentration of natural gas in the air mixture.
  - The trained operator sniffs the diluted gas stream at each concentration.

- Record the concentration at which the odor is first detected (threshold detection level) and the concentration at which it is readily identifiable as the smell of natural gas (readily detectable level).[9]
- Regulatory Compliance: The readily detectable odor level must be at or below one-fifth of the lower explosive limit (LEL) for natural gas (approximately 1% gas in air).[9]

## Signaling Pathways and Experimental Workflows

### Olfactory Signaling Pathway for Thiols

The detection of thiols like **1-pentanethiol** is initiated by their interaction with olfactory receptors (ORs), which are G-protein coupled receptors (GPCRs) located on the cilia of olfactory sensory neurons.[20][21] The binding of the odorant triggers a conformational change in the receptor, initiating an intracellular signaling cascade.[22][23]

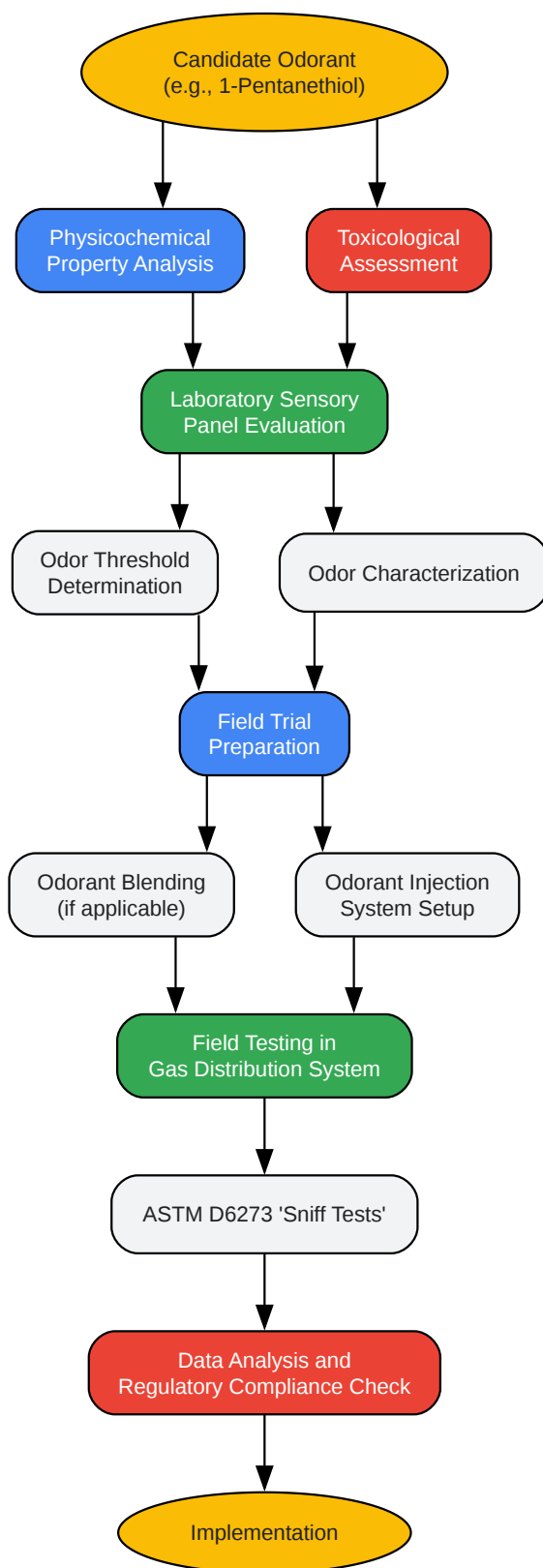


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Caption: Olfactory signal transduction cascade for thiol odorants.

## Experimental Workflow for New Odorant Evaluation

The following workflow outlines the key stages in the evaluation of a new potential gas odorant from initial screening to final implementation.



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Caption: Workflow for the evaluation of a new gas odorant.



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